

Technical Guide: 4-Amino-5-bromo-2-chloropyrimidine (CAS: 205672-25-9)

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Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chloropyrimidine

Cat. No.: B1273702

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-5-bromo-2-chloropyrimidine**, a key intermediate in the synthesis of novel compounds for the pharmaceutical and agrochemical industries.

Chemical and Physical Properties

4-Amino-5-bromo-2-chloropyrimidine, with the empirical formula $C_4H_3BrClN_3$, is a pyrimidine derivative valued for its utility as a building block in organic synthesis.^{[1][2]} Its structure incorporates several reactive sites, making it a versatile precursor for a range of more complex molecules.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	205672-25-9	[2]
Molecular Formula	C ₄ H ₃ BrClN ₃	[1]
Molecular Weight	208.44 g/mol	[1]
Melting Point	187-188 °C (acetonitrile)	[2]
Boiling Point	369.8 °C at 760 mmHg	[2]
Density	2.0 ± 0.1 g/cm ³	[2]
Appearance	Clear brown to purple liquid / White to pale cream powder	[2][3]
Solubility	Slightly soluble in water	[2]
InChI Key	QOWALNIZDHZTSM- UHFFFAOYSA-N	
SMILES	<chem>Nc1nc(Cl)ncc1Br</chem>	

Synthesis

A common and efficient method for the synthesis of **4-Amino-5-bromo-2-chloropyrimidine** involves the selective amination of 5-bromo-2,4-dichloropyrimidine.

Experimental Protocol: Synthesis from 5-bromo-2,4-dichloropyrimidine

This protocol outlines the synthesis of **4-Amino-5-bromo-2-chloropyrimidine** from 5-bromo-2,4-dichloropyrimidine and ammonium hydroxide.

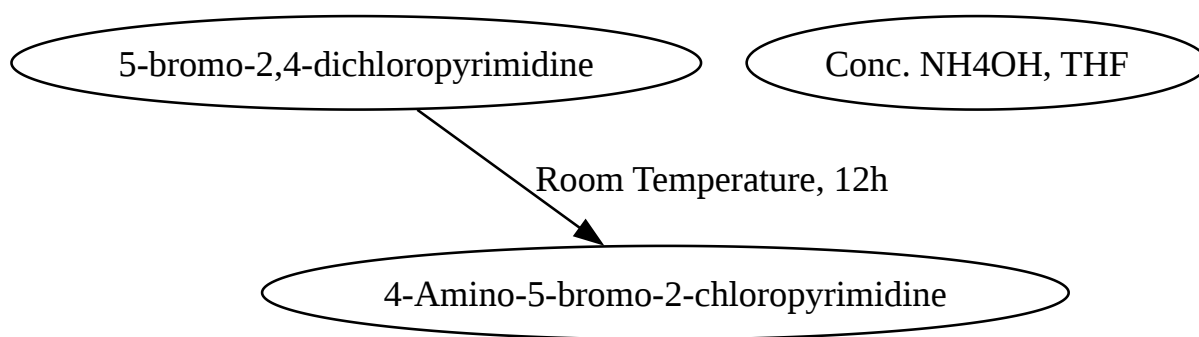
Materials:

- 5-bromo-2,4-dichloropyrimidine
- Concentrated ammonium hydroxide

- Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Water
- Anhydrous sodium sulfate (Na_2SO_4)
- 100 mL round bottom flask
- Magnetic stirrer
- Standard laboratory glassware for extraction and filtration

Procedure:

- To a 100 mL round bottom flask, add 5-bromo-2,4-dichloropyrimidine (10.0 g, 44 mmol).
- Add concentrated ammonium hydroxide (100 mL) and THF (150 mL) to the flask.
- Stir the resulting mixture magnetically at room temperature for 12 hours.
- Work-up:
 - Dilute the reaction mixture with water (100 mL).
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers.
 - Dry the combined organic layers over anhydrous sodium sulfate.
 - Filter to remove the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the product.



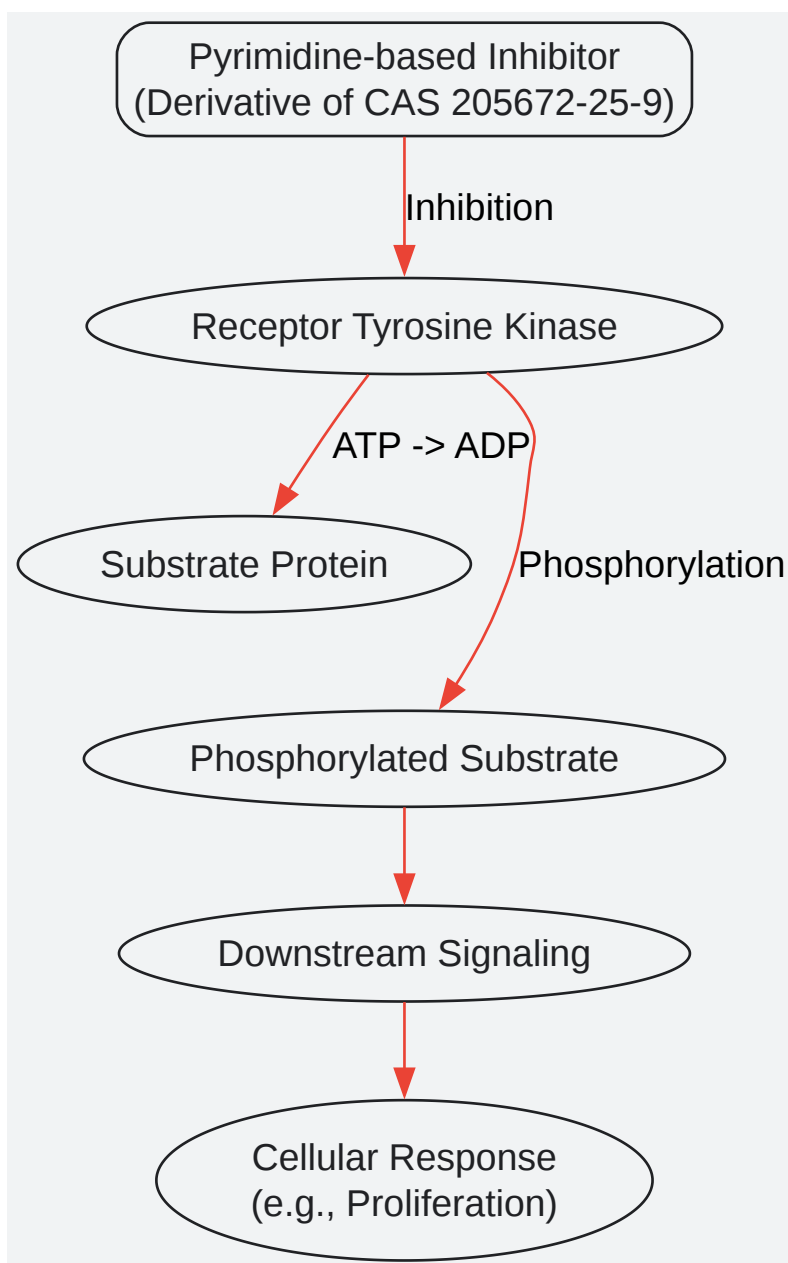
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Caption: A representative workflow for the diversification of **4-Amino-5-bromo-2-chloropyrimidine**.

Role in Kinase Inhibition

Derivatives of **4-Amino-5-bromo-2-chloropyrimidine** can be designed to target various protein kinases. By modifying the substituents at the C2 and C5 positions, researchers can fine-tune the selectivity and potency of these inhibitors against specific kinase targets.

Diagram 3: Representative Kinase Signaling Pathway Inhibition



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